

GSK269962A hydrochloride stability and storage conditions

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Compound of Interest

Compound Name: GSK269962A hydrochloride

Cat. No.: B10755539

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Technical Support Center: GSK269962A Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and handling of **GSK269962A hydrochloride**. Below you will find troubleshooting guides and frequently asked questions to support your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **GSK269962A hydrochloride** powder?

GSK269962A hydrochloride as a solid powder is stable under specific conditions. For long-term storage, it is recommended to keep the powder at -20°C for up to 3 years.^[1] Shorter-term storage at 4°C is possible for up to 2 years.^[1] The product should be stored in a tightly sealed container, away from moisture.^[2]

Q2: How should I store stock solutions of **GSK269962A hydrochloride**?

The stability of **GSK269962A hydrochloride** in solution is dependent on the storage temperature. For long-term storage, aliquoted stock solutions in DMSO can be stored at -80°C for up to 2 years.^[1] For shorter-term storage, solutions can be kept at -20°C for up to 1 month.

[2][3] It is crucial to aliquot the stock solution to avoid repeated freeze-thaw cycles, which can lead to product inactivation.[2]

Q3: What solvents are recommended for dissolving **GSK269962A hydrochloride**?

GSK269962A hydrochloride is soluble in dimethyl sulfoxide (DMSO) at concentrations up to 100 mg/mL.[1] It is important to use fresh, anhydrous DMSO as the compound's solubility can be significantly impacted by moisture-absorbing DMSO.[1] For some applications, ethanol can also be used, with a solubility of up to 6 mg/mL; sonication is recommended to aid dissolution in ethanol.

Q4: Is **GSK269962A hydrochloride** sensitive to light?

While specific photostability data is limited, it is recommended to keep **GSK269962A hydrochloride** away from direct sunlight.[3] As a general precaution for photosensitive compounds, it is advisable to store solutions in amber vials or tubes wrapped in foil.

Q5: What are the general handling precautions for **GSK269962A hydrochloride**?

When handling **GSK269962A hydrochloride** powder, it is important to avoid dust formation and inhalation.[3] Use personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[4] Ensure adequate ventilation in the work area.[3] In case of contact with skin, wash thoroughly with soap and water. If inhaled, move to fresh air.[4]

Stability and Storage Data

Solid Form (Powder)

Storage Temperature	Duration	Notes
-20°C	Up to 3 years	Store in a tightly sealed container, away from moisture. [1]
4°C	Up to 2 years	For shorter-term storage. [1]
Room Temperature	Shipped at ambient temperature in the continental US; may vary elsewhere. [1]	Stable for short periods.

Solution (in DMSO)

Storage Temperature	Duration	Notes
-80°C	Up to 2 years	Aliquot to avoid repeated freeze-thaw cycles. [1]
-20°C	Up to 1 month	Aliquot for short-term storage. [2] [3]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Materials: **GSK269962A hydrochloride** powder, anhydrous DMSO, sterile microcentrifuge tubes.
- Procedure:
 - Allow the **GSK269962A hydrochloride** vial to equilibrate to room temperature before opening to prevent condensation.
 - Weigh the desired amount of **GSK269962A hydrochloride** powder using a calibrated analytical balance in a chemical fume hood.

- Calculate the required volume of anhydrous DMSO to achieve a 10 mM concentration (Molecular Weight: 607.06 g/mol).
- Add the calculated volume of anhydrous DMSO to the vial containing the powder.
- Vortex or sonicate the solution until the powder is completely dissolved. Visually inspect for any particulates.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term use.

Protocol 2: Preparation of Working Solutions for In Vivo Studies

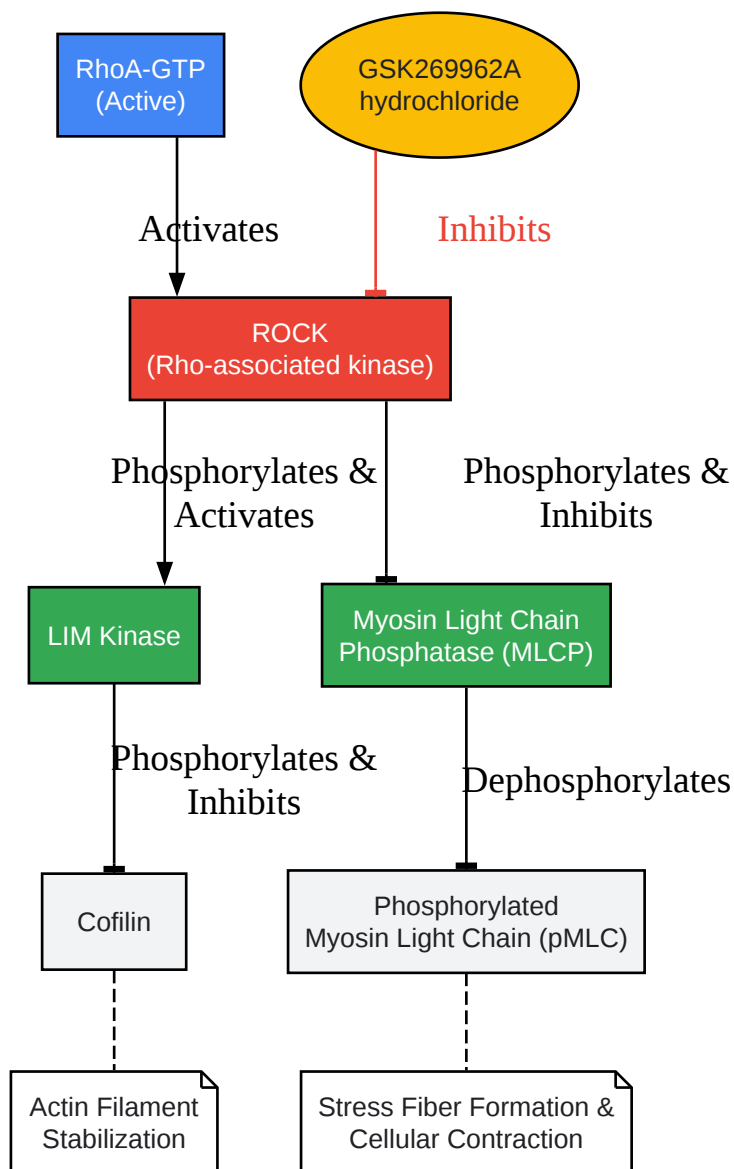
For in vivo experiments, **GSK269962A hydrochloride** can be formulated in a vehicle suitable for administration (e.g., oral gavage). A common formulation is a suspension in 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[\[1\]](#)

- Materials: **GSK269962A hydrochloride**, anhydrous DMSO, PEG300, Tween-80, sterile saline (0.9% w/v).
- Procedure:
 - Prepare a concentrated stock solution of **GSK269962A hydrochloride** in DMSO (e.g., 25 mg/mL).
 - To prepare a 1 mL working solution as an example, add 100 µL of the 25 mg/mL DMSO stock solution to 400 µL of PEG300 and mix thoroughly.[\[1\]](#)
 - Add 50 µL of Tween-80 to the mixture and mix again until the solution is clear.[\[1\]](#)
 - Add 450 µL of sterile saline to reach the final volume of 1 mL and mix thoroughly.[\[1\]](#)
 - The final concentration of **GSK269962A hydrochloride** in this example would be 2.5 mg/mL. Adjust the initial stock concentration and volumes as needed for your desired final concentration.
 - It is recommended to prepare this working solution fresh on the day of the experiment.[\[1\]](#)

Troubleshooting Guide

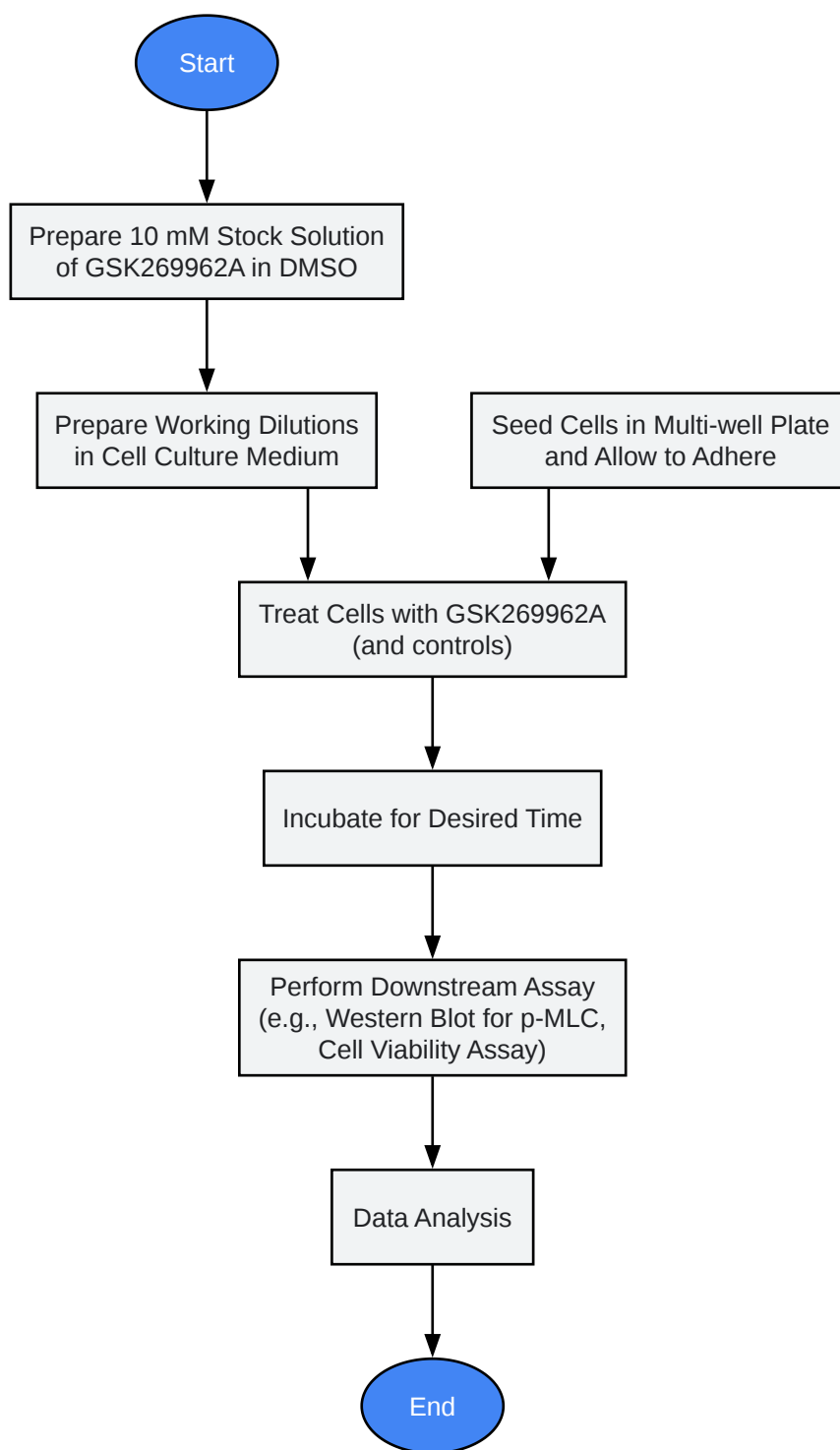
Issue	Possible Cause(s)	Recommended Solution(s)
Compound precipitates out of solution	<ul style="list-style-type: none">- Solvent is not anhydrous.- Exceeded solubility limit.- Improper storage of the solution.	<ul style="list-style-type: none">- Use fresh, anhydrous DMSO.[1]- Ensure the final concentration is within the solubility limits. Consider gentle warming or sonication to aid dissolution.[1]- Store solutions properly at recommended temperatures and avoid repeated freeze-thaw cycles.[2]
Inconsistent or no biological activity observed	<ul style="list-style-type: none">- Compound degradation due to improper storage.- Incorrect concentration of the inhibitor.- Cell line is not sensitive to ROCK inhibition.	<ul style="list-style-type: none">- Ensure the compound has been stored correctly and is within its stability period.- Perform a dose-response experiment to determine the optimal working concentration for your specific cell line and assay.- Verify the expression and activity of ROCK1/ROCK2 in your cell model.
High cellular toxicity observed	<ul style="list-style-type: none">- Solvent toxicity.- Off-target effects of the inhibitor.	<ul style="list-style-type: none">- Ensure the final concentration of DMSO in the cell culture medium is low (typically <0.5%).- Use the lowest effective concentration of GSK269962A hydrochloride that elicits the desired biological effect.
Variability between experimental replicates	<ul style="list-style-type: none">- Inconsistent inhibitor concentration.- Variability in cell culture conditions.	<ul style="list-style-type: none">- Prepare a master mix of the inhibitor in the media to add to all relevant wells.- Use cells of a consistent passage number and ensure uniform seeding density.

Visualizations



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Caption: The ROCK signaling pathway and the inhibitory action of **GSK269962A hydrochloride**.



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Caption: A general experimental workflow for an in vitro kinase inhibitor assay.

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